

Application Note: Nucleophilic Substitution & Rearrangement of 3-Chloroazepan-2-one

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Compound of Interest

Compound Name: 3-Chloroazepan-2-one

CAS No.: 1468-55-9

Cat. No.: B8652770

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Executive Summary

3-Chloroazepan-2-one is a pivotal seven-membered lactam scaffold. Its reactivity is defined by the competition between the electrophilic C3 position and the acidic

-proton. This guide elucidates the conditions required to selectively drive the reaction toward Direct Nucleophilic Substitution (

)—yielding functionalized azepanes like 3-azido and 3-amino derivatives—or Favorskii Rearrangement, which contracts the ring to yield pipercolic acid (piperidine-2-carboxylic acid) derivatives. Mastering this selectivity is critical for synthesizing peptidomimetics, "click" chemistry handles, and lysine analogs.

Mechanistic Insights: The Reactivity Switch

The outcome of the reaction is dictated by the basicity of the nucleophile and the solvent polarity.

Pathway A: Direct Substitution ()

- Driver: Good nucleophiles with low basicity (e.g.,

).

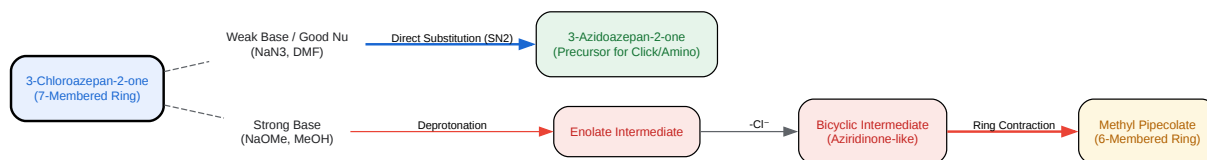
).
- Mechanism: The nucleophile attacks the C3 carbon from the backside, displacing the chloride. The 7-membered ring conformation allows sufficient flexibility for the transition state, though slightly slower than acyclic analogs due to ring strain.
- Product: 3-Substituted azepan-2-ones (Retains 7-membered ring).

Pathway B: Favorskii Rearrangement (Ring Contraction)

- Driver: Strong bases (e.g.,

).
- Mechanism:
 - Enolization: Base removes the acidic proton at C3.
 - Cyclization: Intramolecular attack displaces chloride, forming a transient bicyclic aziridinone/cyclopropanone intermediate.
 - Ring Opening: Nucleophilic attack on the carbonyl opens the strained intermediate to the more stable carbanion (on the less substituted carbon), resulting in ring contraction.
- Product: PIPecolic acid derivatives (Contracts to 6-membered ring).

Mechanistic Pathway Diagram



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Figure 1: Bifurcation of reactivity based on basicity. Blue path indicates substitution; Red path indicates rearrangement.

Experimental Protocols

Protocol A: Synthesis of 3-Azidoazepan-2-one (Click Chemistry Precursor)

This protocol utilizes the high nucleophilicity and low basicity of the azide ion to favor substitution over elimination or rearrangement.

Reagents:

- **3-Chloroazepan-2-one** (1.0 eq)
- Sodium Azide () (1.5 eq)
- Solvent: DMF (Dry, 5 mL per mmol substrate)
- Quenching: Water, Ethyl Acetate

Step-by-Step Methodology:

- Preparation: In a flame-dried round-bottom flask equipped with a magnetic stir bar, dissolve **3-chloroazepan-2-one** (e.g., 1.47 g, 10 mmol) in anhydrous DMF (50 mL).

- Addition: Add sodium azide (0.98 g, 15 mmol) in a single portion. Caution:
is toxic.^{[1][2]} Use non-metal spatulas to avoid shock-sensitive metal azide formation.
- Reaction: Seal the flask under an inert atmosphere (or Ar) and stir at Room Temperature (25°C) for 24 hours.
 - Note: Heating to 60°C accelerates the reaction but increases the risk of elimination byproducts.
- Workup: Pour the reaction mixture into 200 mL of ice-cold water. Extract with Ethyl Acetate (mL).
- Washing: Wash the combined organic layers with saturated LiCl solution (to remove DMF) followed by brine. Dry over anhydrous.
.^[3]
- Purification: Concentrate under reduced pressure. The crude oil is typically >90% pure. If necessary, purify via silica gel flash chromatography (Eluent: Hexanes/EtOAc 7:3).

Validation:

- IR: Appearance of strong azide stretch at
.
- NMR: Shift of the C3 proton signal (upfield relative to Cl-precursor).

Protocol B: Favorskii Rearrangement to Methyl Pipicolate

This protocol intentionally uses a strong alkoxide base to force ring contraction, a key route to synthesizing non-natural amino acids (pipecolic acid derivatives).

Reagents:

- **3-Chloroazepan-2-one** (1.0 eq)

- Sodium Methoxide (NaOMe) (2.0 eq) - Freshly prepared or 25% wt solution.
- Solvent: Anhydrous Methanol

Step-by-Step Methodology:

- Preparation: Dissolve **3-chloroazepan-2-one** (10 mmol) in anhydrous Methanol (30 mL).
- Reaction: Add Sodium Methoxide solution (20 mmol) dropwise at 0°C.
- Rearrangement: Allow the mixture to warm to Room Temperature and stir for 4–6 hours. Monitor by TLC for the disappearance of the starting lactam.[4]
- Quenching: Acidify carefully with 1M HCl to pH ~7.
- Workup: Remove methanol under reduced pressure. Dissolve the residue in water and extract with Dichloromethane (DCM).
- Product Isolation: The organic layer contains Methyl piperidine-2-carboxylate.

Applications & Data Summary

Comparative Reactivity Table

Nucleophile	Base Strength	Major Solvent	Dominant Mechanism	Primary Product
Azide ()	Weak	DMF / DMSO		3-Azidoazepan-2-one
Ammonia ()	Moderate	/ EtOH	(+ Hydrolysis risk)	3-Aminoazepan-2-one
Methoxide ()	Strong	Methanol	Favorskii Rearrangement	Methyl Pipecolate
Thiolate ()	Weak	THF / DMF		3-(Alkylthio)azepan-2-one

Downstream Utility

- L-Lysine Synthesis: 3-Aminoazepan-2-one (obtained via Protocol A

Reduction or direct amination) can be hydrolyzed (6N HCl, Reflux) to yield DL-Lysine. This is a classic industrial route for lysine production from caprolactam precursors.

- Click Chemistry: The 3-azido derivative serves as a "clickable" handle for attaching the lactam ring to polymers, surfaces, or drug conjugates via CuAAC (Copper-Catalyzed Azide-Alkyne Cycloaddition).

Troubleshooting & Safety

- Moisture Control: The Favorskii rearrangement is sensitive to water. If water is present, the intermediate may open to the free acid or undergo non-specific hydrolysis. Use anhydrous solvents for Protocol B.
- Azide Hazards: Never use halogenated solvents (DCM,) with Sodium Azide, as explosive di-/tri-azidomethane can form.[\[1\]](#) Use DMF or DMSO.
- Stereochemistry: The reaction at C3 results in inversion of configuration. If starting with chiral **3-chloroazepan-2-one**, the product will have the opposite stereochemistry.

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